Sulforhodamine G: A Technical Guide for Neuroscience Research

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Compound of Interest

Compound Name:	*Sulforhodamine G*
Cat. No.:	*B12062151*

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Introduction

Sulforhodamine G is a water-soluble, red fluorescent dye belonging to the rhodamine family. In the field of neuroscience, it has emerged as a valuable tool for a range of applications, primarily due to its bright fluorescence, high water solubility, and utility as a polar tracer. This technical guide provides an in-depth overview of the core applications of **Sulforhodamine G** in neuroscience research, with a focus on quantitative data, detailed experimental protocols, and visualization of key processes. Its utility extends from the morphological analysis of astrocytes to the functional assessment of the blood-brain barrier, making it an indispensable dye for researchers investigating the intricate workings of the central nervous system.

Core Properties of **Sulforhodamine G**

A comprehensive understanding of the physicochemical and spectral properties of **Sulforhodamine G** is crucial for its effective application in experimental design. The key quantitative data for this fluorophore are summarized below.

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Property	Value
CAS Number	5873-16-5[1][2][3][4][5][6]
Molecular Formula	$C_{25}H_{25}N_2NaO_7S_2$[2][3][4][7]
Molecular Weight	552.59 g/mol [3][4][7][8]
Excitation Maximum (λex)	529 - 531 nm[2][9]
Emission Maximum (λem)	548 - 552 nm[2][9]
Molar Extinction Coefficient	>65,000 $cm^{-1}M^{-1}$[9]
Quantum Yield (Φ)	~0.9 (for Sulforhodamine 101 in ethanol)[10]
Two-Photon Absorption Cross-Section	High, making it suitable for two-photon microscopy

Key Applications in Neuroscience

Sulforhodamine G and its analogs, such as Sulforhodamine 101 and Sulforhodamine B, have become standard tools for several key applications in neuroscience research.

In Vivo Astrocyte Labeling

One of the most prominent applications of sulforhodamines is the specific labeling of astrocytes in the living brain.[1] This allows for the visualization of astrocyte morphology, their spatial relationships with neurons and blood vessels, and their dynamic changes in physiological and pathological conditions.

Vascular Tracer and Blood-Brain Barrier Integrity

Due to its polar nature and membrane impermeability, **Sulforhodamine G** serves as an excellent vascular tracer when injected intravenously. It remains within the bloodstream of a healthy brain, allowing for the visualization of the cerebral vasculature. Extravasation of the dye into the brain parenchyma is a clear indicator of a compromised blood-brain barrier (BBB), making it a valuable tool for studying BBB permeability in various neurological disorders.

Neuronal Tracing

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As a polar tracer, **Sulforhodamine G** can also be used for neuronal tracing studies to delineate the morphology of neurons and their processes.

Experimental Protocols

In Vivo Astrocyte and Vascular Labeling via Intravenous Injection

This protocol describes the procedure for labeling astrocytes and the cerebral vasculature in a live animal model using intravenous injection of **Sulforhodamine G**, suitable for two-photon microscopy.

Materials:

- **Sulforhodamine G**
- Sterile saline (0.9% NaCl) or phosphate-buffered saline (PBS)
- Animal model (e.g., mouse or rat)
- Intravenous injection equipment (e.g., tail vein catheter or retro-orbital injection setup)
- Two-photon microscope

Procedure:

- Preparation of **Sulforhodamine G** Solution:
  - Dissolve **Sulforhodamine G** in sterile saline or PBS to a final concentration of 10 mg/mL.
  - Ensure the solution is completely dissolved and filter it through a 0.22 µm syringe filter to remove any particulates.
- Animal Preparation:
  - Anesthetize the animal according to an approved institutional protocol.
  - Maintain the animal's body temperature using a heating pad.

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- Secure the animal for intravenous injection (e.g., place in a restrainer for tail vein injection).

- Intravenous Injection:
  - Inject the **Sulforhodamine G** solution intravenously. A typical dose is 20 mg/kg body weight.
  - The injection should be performed slowly and carefully to avoid leakage.

- Imaging:
  - Immediately after injection, the cerebral vasculature will be brightly fluorescent. This is the optimal time for imaging blood vessels and assessing BBB integrity.
  - Over a period of 10-40 minutes post-injection, the dye will gradually be taken up by astrocytes.
  - Optimal astrocyte staining is typically observed from 40 minutes to several hours post-injection.
  - Use a two-photon microscope with an excitation wavelength appropriate for **Sulforhodamine G** (around 800-900 nm).

Staining of Astrocytes in Acute Brain Slices

This protocol outlines the method for labeling astrocytes in freshly prepared acute brain slices.

Materials:

- **Sulforhodamine G**
- Artificial cerebrospinal fluid (aCSF), continuously bubbled with 95% O_2 / 5% CO_2
- Vibratome or tissue chopper for slicing
- Incubation chamber

Procedure:

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- Preparation of Staining Solution:
  - Prepare a stock solution of **Sulforhodamine G** (e.g., 1 mM in water).
  - Dilute the stock solution in carbogenated aCSF to a final concentration of 1 µM.
- Brain Slice Preparation:
  - Anesthetize the animal and perfuse with ice-cold, carbogenated slicing solution (e.g., NMDG-based aCSF) as per standard protocols.
  - Rapidly dissect the brain and prepare acute slices (e.g., 300 µm thick) using a vibratome in ice-cold slicing solution.
- Staining:
  - Transfer the slices to an incubation chamber containing the 1 µM **Sulforhodamine G** in aCSF.
  - Incubate the slices for 20-30 minutes at 34-37°C.
- Washing and Recovery:
  - After incubation, transfer the slices to a fresh chamber with regular aCSF (without **Sulforhodamine G**) for at least 30 minutes to allow for recovery and to wash out excess dye.
- Imaging:
  - Mount a slice in a recording chamber on a microscope for imaging.
  - Astrocytes will be fluorescently labeled.

Visualizations

Signaling Pathway: Proposed Mechanism of Astrocyte Uptake

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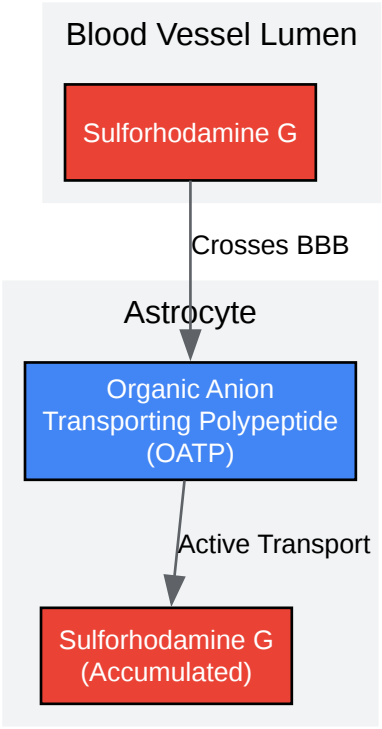
The specific uptake of sulforhodamines by astrocytes is thought to be an active transport process, distinguishing it from passive diffusion.

Proposed Mechanism of Sulforhodamine G Uptake by Astrocytes



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Caption: Proposed uptake of **Sulforhodamine G** into astrocytes via active transport.

Experimental Workflow: In Vivo Two-Photon Imaging

The workflow for in vivo imaging using **Sulforhodamine G** involves several key steps from animal preparation to data analysis.

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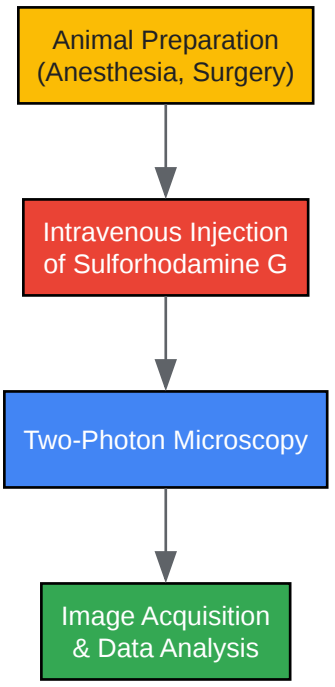
Workflow for In Vivo Two-Photon Imaging with Sulforhodamine G



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Caption: A streamlined workflow for in vivo imaging experiments using **Sulforhodamine G**.

Logical Relationship: Blood-Brain Barrier Integrity Assessment

Sulforhodamine G can be used to assess the integrity of the blood-brain barrier based on its distribution.

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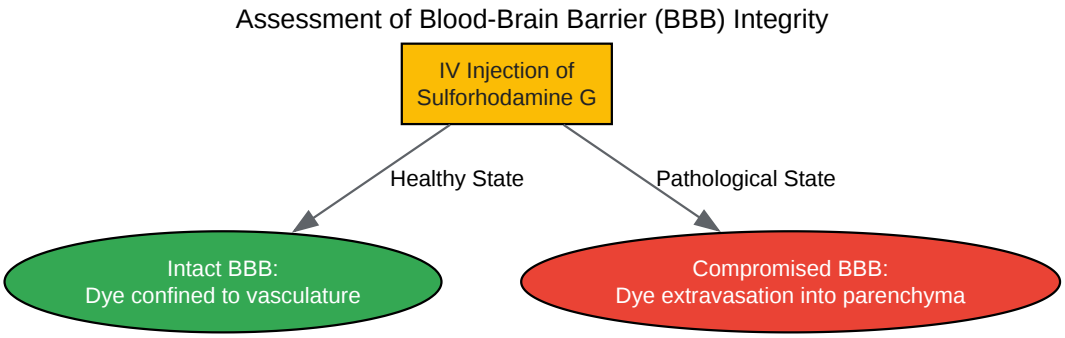

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Caption: Using **Sulforhodamine G** to differentiate between an intact and a compromised BBB.

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